

# Bis(2-butoxyethyl) Phthalate-d4 safety data sheet (SDS) information

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Compound of Interest

Compound Name: Bis(2-butoxyethyl) Phthalate-d4

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# A Technical Guide to the Safety of Bis(2-butoxyethyl) Phthalate-d4

This document provides a comprehensive overview of the safety data for **Bis(2-butoxyethyl) Phthalate-d4**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases.

### **Core Substance Information**

**Bis(2-butoxyethyl) Phthalate-d4** is a deuterated form of Bis(2-butoxyethyl) Phthalate, a phthalate ester. Due to the limited availability of specific safety data for the deuterated compound, this guide primarily references data from its non-deuterated analogue, which is considered a close proxy for most physical and toxicological properties. This compound is primarily for research use only and not intended for diagnostic or therapeutic applications.[1]

**Chemical Identifiers** 

Identifier	Bis(2-butoxyethyl) Phthalate-d4	Bis(2-butoxyethyl) Phthalate (Non-deuterated)
CAS Number	1398065-96-7[1][2][3]	117-83-9[4][5][6][7]
Molecular Formula	C20H26D4O6[1][2]	С20Н30О6[4][6][7]
Molecular Weight	370.47 g/mol [1][2][3]	366.45 g/mol [4][7]



## **Physical and Chemical Properties**

The following table summarizes the key physical and chemical properties. The data is primarily for the non-deuterated form, as specific data for the deuterated variant is not widely available.

Property	Value
Appearance	Colorless liquid / Oil[7][8]
Melting Point	-54.9 °C[4][7] / -55 °C[9]
Boiling Point	405.2 °C at 760 mmHg[4] / 270 °C at 22 mmHg[7][9]
Flash Point	171.2 °C[4] / 171 °C[9] / 205 °C[7]
Density	1.068 g/cm <sup>3</sup> [4] / 1.06 g/mL[7]
Refractive Index	n20/D 1.486[4][7]
Water Solubility	<0.3 g/L at 20 °C[4][7]
Vapor Pressure	8.95 x 10 <sup>-7</sup> mmHg at 25 °C[4] / 0.00217 mm Hg[8]
LogP	3.63[4] / 4.4[10] / 4.52 (estimated)[7]

## **Toxicological and Safety Data**

This section outlines the known toxicological data and safety considerations, primarily based on the non-deuterated compound.



Parameter	Data
Acute Oral Toxicity	LD50 (rat): 8380 mg/kg[7]
Toxicity Summary	Mildly toxic by ingestion.[7] Ingestion of large amounts may lead to CNS depression and mild liver toxicity.[8]
Primary Hazards	May cause skin and eye irritation, as well as potential irritation to the respiratory tract.[8][9]
Decomposition Products	When heated to decomposition, it can emit acrid smoke and irritating fumes.[7]
Phthalate Class Hazards	Some phthalates are recognized for their potential reproductive toxicity and as endocrine disruptors.

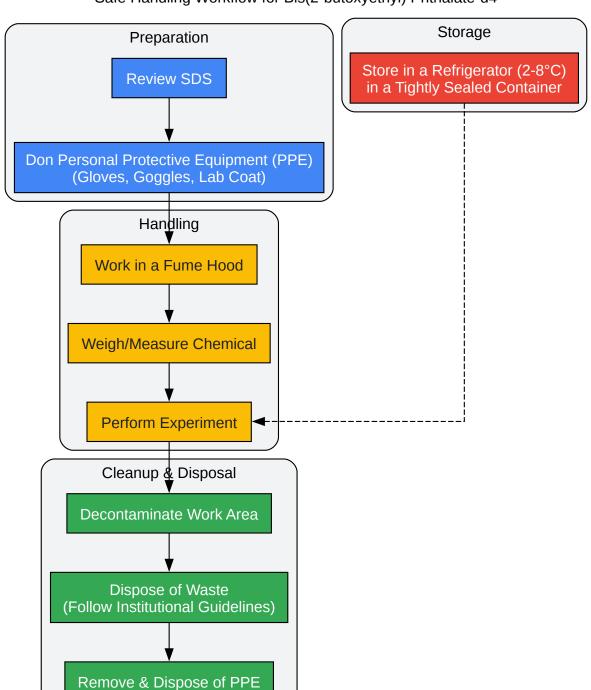
## **Experimental Protocols & Handling**

While specific experimental protocols for **Bis(2-butoxyethyl) Phthalate-d4** are not detailed in the available literature, its primary application is as a plasticizer.[4][7] The production of the non-deuterated analogue involves the esterification of glycol monobutyl ether with phthalic anhydride.[7]

### **Recommended Laboratory Safety Workflow**

The following diagram illustrates a general workflow for safely handling this chemical in a laboratory setting, based on common practices for handling phthalate esters.





#### Safe Handling Workflow for Bis(2-butoxyethyl) Phthalate-d4

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Caption: General laboratory workflow for handling Bis(2-butoxyethyl) Phthalate-d4.



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